Application Notes and Protocols: S-Octyl Chlorothioformate in Agrochemical Synthesis

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Compound of Interest	
Compound Name:	*S-Octyl chlorothioformate*
CAS No.:	*13889-96-8*
Cat. No.:	*B078882*

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Abstract

This technical guide provides a comprehensive overview of the application of **S-Octyl chlorothioformate** as a key intermediate in the synthesis of agrochemicals, with a primary focus on the thiocarbamate class of herbicides. We will delve into the chemical properties and reactivity of **S-Octyl chlorothioformate**, elucidate the reaction mechanisms underpinning its use, and provide detailed, field-proven protocols for the synthesis and analysis of a representative thiocarbamate herbicide. This document is intended for researchers, chemists, and process development scientists engaged in the discovery and production of novel crop protection agents.

Introduction: The Strategic Role of S-Octyl Chlorothioformate in Herbicide Development

S-Octyl chlorothioformate (CAS No. 13889-96-8) is a versatile reagent in organic synthesis, primarily utilized as a precursor in the production of various agrochemicals.[1] Its molecular structure, featuring a reactive chlorothioformate group attached to an eight-carbon alkyl chain, makes it an ideal building block for introducing the S-octyl thiocarbamate moiety into larger

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molecules. This functional group is integral to the herbicidal activity of several commercially significant thiocarbamate herbicides.

Thiocarbamate herbicides are a well-established class of crop protection agents known for their efficacy in controlling a wide spectrum of grassy and broadleaf weeds. They function as selective, soil-applied herbicides that are absorbed by the roots and emerging shoots of germinating weeds. Their mode of action involves the inhibition of lipid biosynthesis, a critical process for plant growth and development. The octyl chain of the S-octyl thiocarbamate group contributes to the molecule's lipophilicity, which influences its soil mobility, plant uptake, and ultimately, its herbicidal efficacy.

This guide will provide a detailed exploration of the synthesis of thiocarbamate herbicides using **S-Octyl chlorothioformate**, offering both theoretical understanding and practical, step-by-step protocols.

Physicochemical Properties of **S-Octyl Chlorothioformate**

A thorough understanding of the physical and chemical properties of **S-Octyl chlorothioformate** is essential for its safe handling and effective use in synthesis.

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Property	Value	Source
CAS Number	13889-96-8	[1][2][3][4][5]
Molecular Formula	$C_9H_{17}ClOS$	[1][4]
Molecular Weight	208.75 g/mol	
Appearance	Colorless to light yellow liquid	
Density	1.045 g/cm³	[2][3]
Boiling Point	258 °C at 760 mmHg	[2][3]
Flash Point	109.8 °C	[3][4]
Refractive Index	1.479	[2][4]
Solubility	Insoluble in water, soluble in organic solvents	
Vapor Pressure	0.0141 mmHg at 25°C	[3]

Core Synthesis Principle: Nucleophilic Acyl Substitution

The primary reaction mechanism governing the use of **S-Octyl chlorothioformate** in agrochemical synthesis is nucleophilic acyl substitution. The carbon atom of the chlorothioformate group is highly electrophilic due to the electron-withdrawing effects of the adjacent chlorine and sulfur atoms. This makes it susceptible to attack by nucleophiles, such as primary or secondary amines.

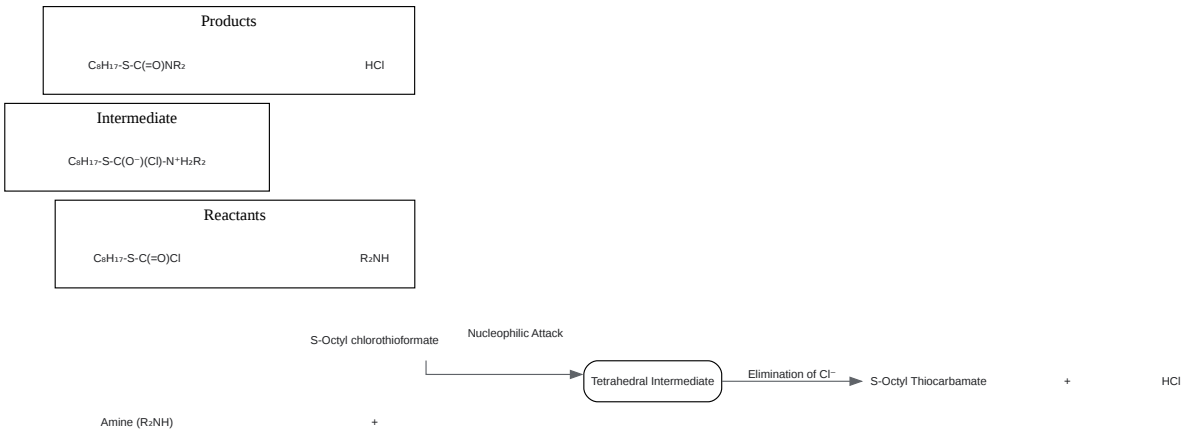
The reaction proceeds in two main stages:

- Nucleophilic Addition: The lone pair of electrons on the nitrogen atom of the amine attacks the electrophilic carbonyl carbon of **S-Octyl chlorothioformate**. This leads to the formation of a tetrahedral intermediate.

- Elimination: The tetrahedral intermediate is unstable and collapses, reforming the carbon-sulfur double bond and expelling the chloride ion as a leaving group. A proton is

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subsequently lost from the nitrogen atom, typically neutralized by a base present in the reaction mixture, to yield the stable S-octyl thiocarbamate product.



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Caption: General mechanism of S-Octyl thiocarbamate formation.

Application Protocol: Synthesis of a Representative Thiocarbamate Herbicide

The following protocol details the synthesis of S-octyl N,N-dipropylthiocarbamate, a representative thiocarbamate herbicide structurally related to commercially used products like EPTC. This protocol is based on established methods for S-alkyl thiocarbamate synthesis.

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Materials and Equipment

- **S-Octyl chlorothioformate** (Purity ≥ 98%)
- Di-n-propylamine (Purity ≥ 99%)
- Triethylamine (Purity ≥ 99%, dried over KOH)
- Toluene (Anhydrous)
- Deionized water
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate
- Round-bottom flask with magnetic stirrer
- Dropping funnel
- Condenser
- Heating mantle with temperature control
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware
- Personal Protective Equipment (PPE): Safety goggles, lab coat, chemical-resistant gloves. All manipulations should be performed in a well-ventilated fume hood.

Experimental Procedure

- Reaction Setup: In a 250 mL three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under a nitrogen atmosphere, dissolve di-n-

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propylamine (10.1 g, 0.1 mol) and triethylamine (11.1 g, 0.11 mol) in 100 mL of anhydrous toluene.

- Addition of **S-Octyl chlorothioformate**: Cool the solution to 0-5 °C using an ice bath. Slowly add **S-Octyl chlorothioformate** (20.9 g, 0.1 mol) dropwise from the dropping funnel over a period of 30 minutes, ensuring the temperature does not exceed 10 °C.
- Reaction: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Work-up: Once the reaction is complete, filter the mixture to remove the triethylamine hydrochloride salt. Wash the filtrate sequentially with 50 mL of deionized water, 50 mL of saturated sodium bicarbonate solution, and 50 mL of brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to obtain the crude product.
- Purification (Optional): If necessary, the crude product can be purified by vacuum distillation to yield pure S-octyl N,N-dipropylthiocarbamate.

Expected Yield and Product Characteristics

- Expected Yield: 85-95%
- Appearance: Colorless to pale yellow oil.
- Molecular Formula: $C_{15}H_{31}NOS$
- Molecular Weight: 273.48 g/mol

Quality Control and Analytical Methods

Ensuring the purity of the synthesized thiocarbamate herbicide is critical for its efficacy and safety. The following analytical techniques are recommended for quality control.

Gas Chromatography-Mass Spectrometry (GC-MS)

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GC-MS is a powerful technique for both qualitative and quantitative analysis of the synthesized product. It can be used to determine the purity of the final product and identify any byproducts or unreacted starting materials.

- Column: A non-polar capillary column (e.g., DB-5ms) is suitable.
- Injector Temperature: 250 °C
- Oven Program: Start at 100 °C, hold for 2 minutes, then ramp to 280 °C at 15 °C/min, and hold for 5 minutes.
- MS Detector: Electron Ionization (EI) at 70 eV.

High-Performance Liquid Chromatography (HPLC)

HPLC with a UV detector is another effective method for purity assessment.

- Column: C18 reverse-phase column.
- Mobile Phase: A gradient of acetonitrile and water.
- Detector: UV at 220 nm.

Spectroscopic Analysis

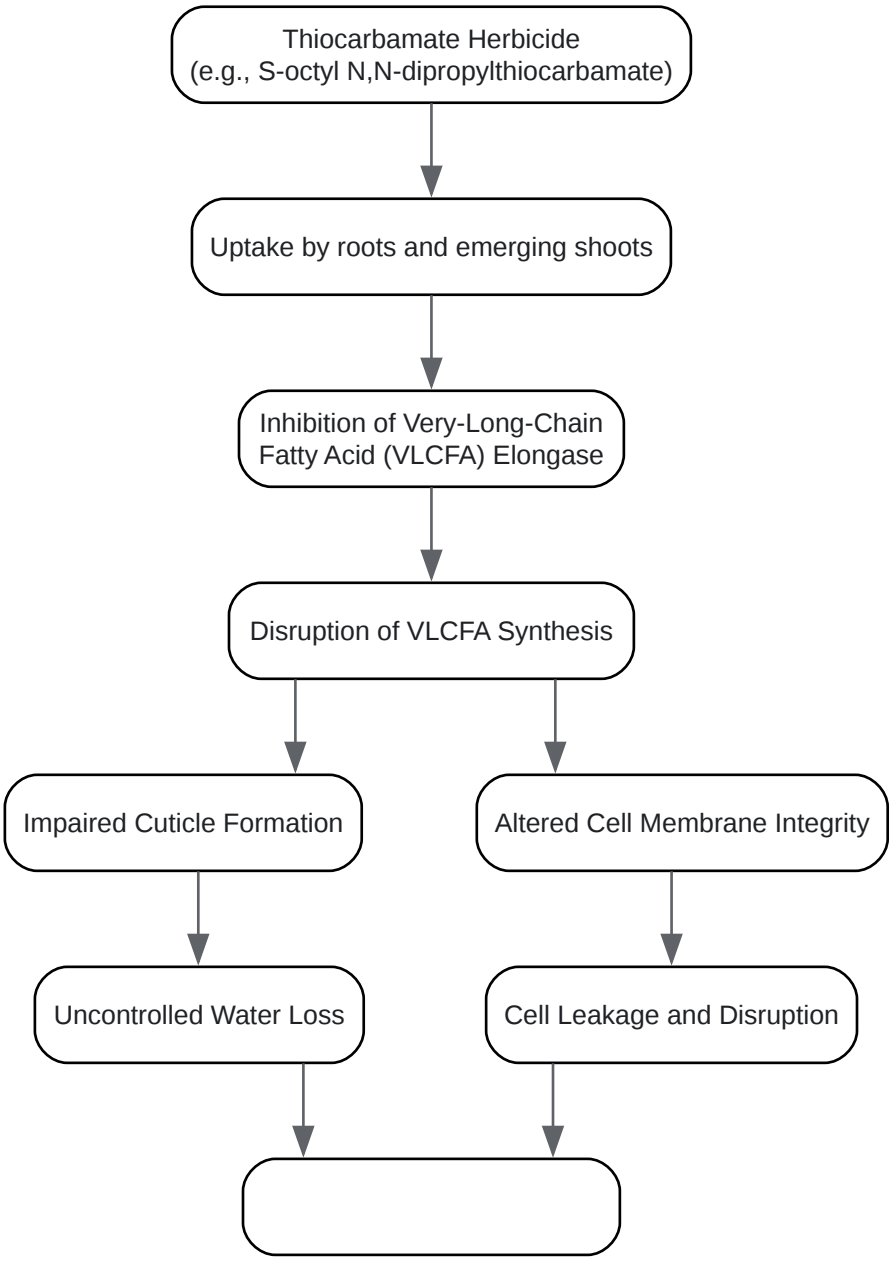
- Infrared (IR) Spectroscopy: The IR spectrum of the product should show a characteristic strong absorption band for the C=O stretching of the thiocarbamate group around 1640-1660 cm^{-1}.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR spectroscopy can be used to confirm the structure of the synthesized S-octyl N,N-dipropylthiocarbamate.

Mode of Action of Thiocarbamate Herbicides

Thiocarbamate herbicides, including those synthesized from **S-Octyl chlorothioformate**, are primarily seedling shoot growth inhibitors. Their mode of action is the inhibition of very-long-chain fatty acid (VLCFA) synthesis. VLCFAs are essential components of plant cuticles and cell membranes. By disrupting their synthesis, thiocarbamate herbicides interfere with the formation

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of a protective cuticle on emerging shoots, leading to uncontrolled water loss and cell disruption. This ultimately results in the death of the susceptible weed seedlings before or shortly after they emerge from the soil.



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Caption: Simplified mode of action of thiocarbamate herbicides.

Safety and Handling Precautions

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S-Octyl chlorothioformate is a reactive and potentially hazardous chemical. It is crucial to adhere to strict safety protocols during its handling and use.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles with side shields, and a lab coat.
- Ventilation: Work in a well-ventilated chemical fume hood to avoid inhalation of vapors.
- Incompatible Materials: Avoid contact with strong bases, oxidizing agents, and water, as it can hydrolyze to release corrosive hydrogen chloride gas.
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances. Keep the container tightly closed.
- Disposal: Dispose of waste materials in accordance with local, state, and federal regulations.

Conclusion

S-Octyl chlorothioformate is a valuable and versatile intermediate for the synthesis of thiocarbamate herbicides. Its reactivity, governed by the principles of nucleophilic acyl substitution, allows for the efficient introduction of the S-octyl thiocarbamate moiety, which is essential for the herbicidal activity of this class of compounds. The protocols and analytical methods outlined in this guide provide a solid foundation for the synthesis and quality control of these important agrochemicals. As with all chemical syntheses, a commitment to safety and a thorough understanding of the underlying chemical principles are paramount for successful and responsible research and development.

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